

# physical and chemical properties of Hebeirubescensin H

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *Hebeirubescensin H*

Cat. No.: *B15591901*

[Get Quote](#)

## In-depth Technical Guide on Hebeirubescensin H

Information regarding the natural product "**Hebeirubescensin H**" is not available in the public domain. Extensive searches of chemical databases and the scientific literature did not yield any compound with this specific name.

It is possible that "**Hebeirubescensin H**" may be a novel compound that has not yet been publicly disclosed, a compound known by a different name, or a potential typographical error. Without a definitive chemical structure, molecular formula, or reference to a source organism, a comprehensive technical guide on its physical and chemical properties, biological activities, and experimental protocols cannot be compiled.

To facilitate the creation of the requested in-depth guide, please verify the compound's name and provide any additional identifying information, such as:

- The correct spelling of the compound name.
- Any known synonyms or alternative names.
- The species of plant, fungus, or other organism from which it was isolated.
- A Chemical Abstracts Service (CAS) registry number.
- A publication citation describing its discovery or characterization.

Upon receiving accurate and verifiable information, a detailed technical guide that meets the specified requirements for data presentation, experimental protocols, and visualizations can be developed.

- To cite this document: BenchChem. [physical and chemical properties of Hebeirubescensin H]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b15591901#physical-and-chemical-properties-of-hebeirubescensin-h\]](https://www.benchchem.com/product/b15591901#physical-and-chemical-properties-of-hebeirubescensin-h)

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)